

Navigating the Disposal of D-Ribose-13C-3: A Comprehensive Guide

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Compound of Interest

Compound Name: D-Ribose-13C-3

Cat. No.: B1161271

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental compliance. This guide provides a detailed, step-by-step procedure for the proper disposal of **D-Ribose-13C-3**, a non-hazardous, isotopically labeled sugar.

I. Understanding the Compound: Safety and Classification

D-Ribose, in its natural and isotopically labeled forms like **D-Ribose-13C-3**, is not classified as a hazardous substance according to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. Safety Data Sheets (SDS) for D-Ribose indicate that it is not considered a hazardous waste. The presence of the stable carbon-13 isotope does not alter the chemical properties of the molecule in a way that would render it hazardous.

However, it is crucial to handle all laboratory chemicals with care. Standard laboratory practices, including the use of personal protective equipment (PPE) such as gloves and safety glasses, should always be followed.

II. Quantitative Data Summary

While specific quantitative data for **D-Ribose-13C-3** disposal is not applicable as it is non-hazardous, the following table summarizes key safety and physical property information derived from D-Ribose safety data sheets.

Property	Value	Source
GHS Classification	Not classified as hazardous	[1]
Hazard Pictograms	None required	
Signal Word	None required	
Hazard Statements	None required	
Personal Protective Equipment	Gloves, Protective goggles, Protective clothing	[1]
Extinguishing Media	Water spray, alcohol-resistant foam, dry chemical, or carbon dioxide	[1]

III. Step-by-Step Disposal Protocol

The disposal of **D-Ribose-13C-3** should be conducted in accordance with all federal, state, and local environmental regulations.[1] The following protocol provides a general guideline for its proper disposal.

Step 1: Waste Characterization

- Confirm that the waste contains only **D-Ribose-13C-3** and is not mixed with any hazardous substances. If the **D-Ribose-13C-3** is in a solution, the solvent must be characterized to determine the appropriate disposal route.

Step 2: Containerization

- Place the solid **D-Ribose-13C-3** waste in a clearly labeled, sealed container.
- The label should include the full chemical name: "**D-Ribose-13C-3**".
- For solutions, use a compatible, leak-proof container, and label it with the chemical name and the solvent used.

Step 3: Segregation

- Segregate the **D-Ribose-13C-3** waste from hazardous waste streams. It should be treated as non-hazardous chemical waste. Do not mix it with other waste.

Step 4: Consultation and Disposal

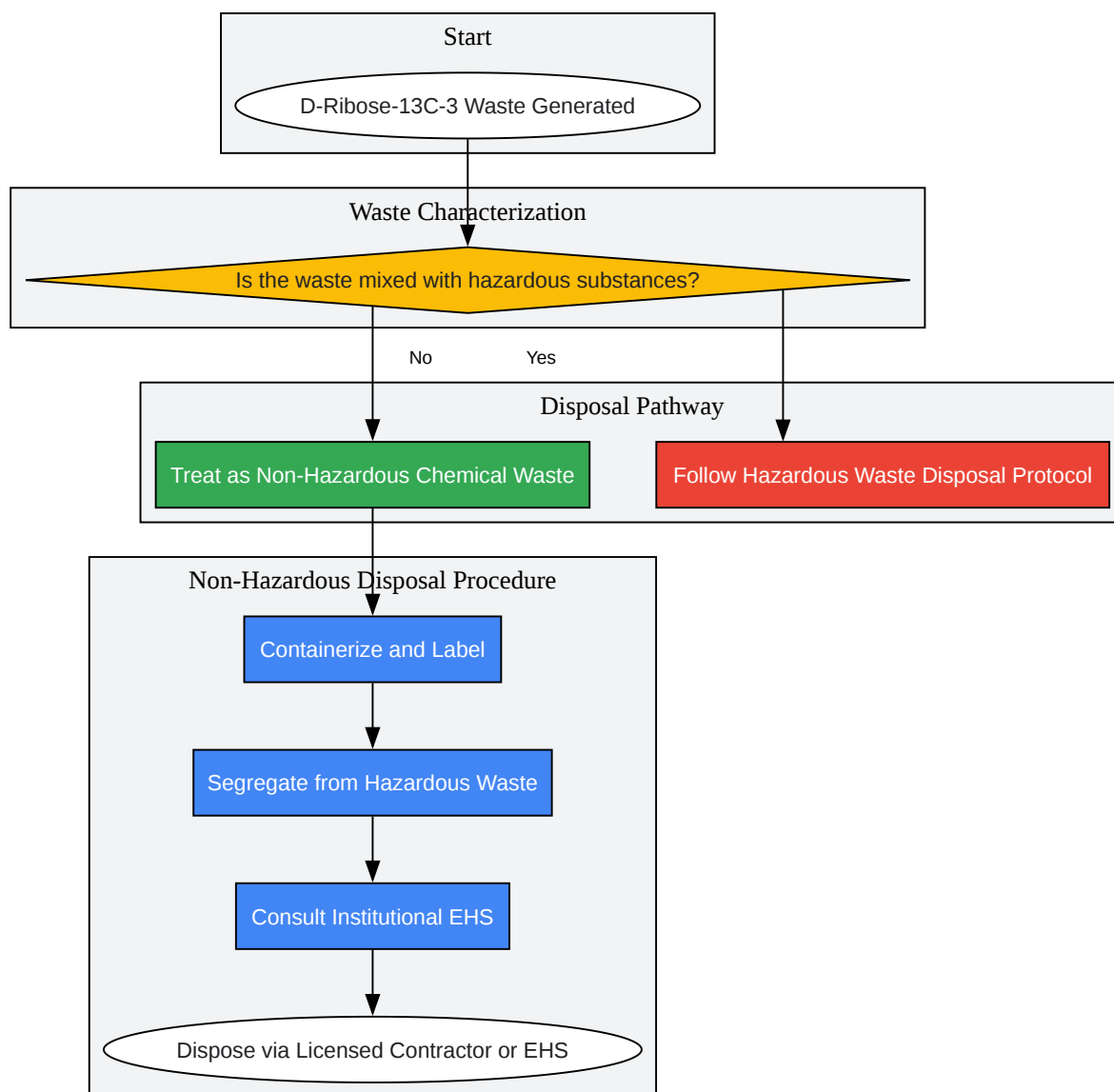
- Consult your institution's Environmental Health and Safety (EHS) office for specific guidance on non-hazardous chemical waste disposal.
- Depending on institutional and local regulations, options for disposal may include:
 - Disposal through a licensed professional waste disposal service.[\[1\]](#)
 - Collection by the institution's EHS for consolidation and disposal.

Important Considerations:

- Empty Containers: Handle uncleaned, empty containers as you would the product itself. They should be triple-rinsed with an appropriate solvent, and the rinsate collected for proper disposal. Once decontaminated, the container can typically be disposed of as regular laboratory glass or plastic waste.
- Spills: In the event of a spill, sweep up the solid material and place it in a suitable container for disposal.[\[2\]](#) Avoid generating dust. Ensure the area is then cleaned thoroughly.

IV. Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the proper disposal of **D-Ribose-13C-3**.



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Caption: Disposal workflow for **D-Ribose-13C-3**.

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References

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